

Measuring Angiopoietin-like Protein 8 (ANGPTL8) in Human Plasma: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PHYLPA-8

Cat. No.: B12372598

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Angiopoietin-like protein 8 (ANGPTL8), also known as betatrophin, is a crucial regulator of lipid and glucose metabolism.^{[1][2]} Primarily secreted by the liver and adipose tissue, ANGPTL8 plays a significant role in triglyceride partitioning by inhibiting lipoprotein lipase (LPL) activity, often in concert with ANGPTL3.^{[3][4][5]} Dysregulated levels of ANGPTL8 have been associated with various metabolic disorders, including type 2 diabetes, obesity, and non-alcoholic fatty liver disease, making it a molecule of significant interest for therapeutic intervention and biomarker development.^{[3][6]} This document provides detailed application notes and protocols for the accurate measurement of ANGPTL8 levels in human plasma.

Quantitative Data Summary

The following tables summarize representative ANGPTL8 concentrations in human plasma from various studies. It is important to note that concentrations can vary significantly depending on the assay used, the population studied, and the physiological state of the individuals.

Table 1: Plasma ANGPTL8 Concentrations in Different Study Populations

| Study Population | N | Mean ANGPTL8 Concentration (ng/mL) | Assay Method/Kit | Reference |
|------------------------------|------|------------------------------------|-------------------------------|---|
| Healthy, Non-obese Women | 11 | 0.63 ± 0.10 | EIA (Phoenix Pharmaceuticals) | [7] |
| Healthy, Non-obese Men | 10 | 0.82 ± 0.09 | EIA (Phoenix Pharmaceuticals) | [7] |
| Obese Women | 33 | 0.64 ± 0.04 | EIA (Phoenix Pharmaceuticals) | [7] |
| Obese Men | 14 | 0.83 ± 0.10 | EIA (Phoenix Pharmaceuticals) | [7] |
| Dallas Heart Study (Overall) | 3538 | 13.3 (median) | ELISA (In-house) | [8] [9] |
| Korean Children (Boys) | - | 0.341 (median) | ELISA (EIAAB) | [10] |
| Korean Children (Girls) | - | 0.270 (median) | ELISA (EIAAB) | [10] |

Table 2: Comparison of Commercial ELISA Kits for Human ANGPTL8

| Kit Manufacturer | Catalog Number | Detection Range | Sensitivity | Sample Type |
|-------------------|----------------|------------------|---------------|--|
| Cusabio | CSB-EL028107HU | 6.25 - 400 pg/mL | < 1.56 pg/mL | Serum, Plasma, Tissue Homogenates |
| Elabscience | E-EL-H1533 | Not Specified | Not Specified | Serum, Plasma, Other Biological Fluids |
| IBL America | 27795 | 0.61 - 80 pmol/L | Not Specified | Serum, EDTA Plasma, Cell Culture Supernatant |
| MyBioSource | MBS2515814 | 125 - 8000 pg/mL | 75 pg/mL | Serum, Plasma, Other Biological Fluids |
| Ardent Bio | ARG81205 | 125 - 8000 pg/mL | 75 pg/mL | Serum, Plasma, Other Biological Fluids |
| ELK Biotechnology | ELK8605 | Not Specified | 0.057 ng/mL | Serum, Plasma, Tissue Homogenates, Cell Lysates, Cell Culture Supernates |

Experimental Protocols

The most common method for quantifying ANGPTL8 in human plasma is the enzyme-linked immunosorbent assay (ELISA). The following is a generalized protocol based on commercially available sandwich ELISA kits. It is crucial to refer to the specific manufacturer's instructions for the kit being used.

Protocol: Measurement of Human ANGPTL8 in Plasma by Sandwich ELISA

1. Principle of the Assay

This assay employs the quantitative sandwich enzyme immunoassay technique.^[11] An antibody specific for human ANGPTL8 is pre-coated onto a microplate.^[11] Standards and samples are pipetted into the wells, and any ANGPTL8 present is bound by the immobilized antibody.^[11] After washing away any unbound substances, a biotin-conjugated antibody specific for ANGPTL8 is added.^[11] Following a wash, avidin conjugated to Horseradish Peroxidase (HRP) is added.^[11] A substrate solution is then added, and color develops in proportion to the amount of ANGPTL8 bound in the initial step.^[11] The reaction is stopped, and the optical density is measured at 450 nm.

2. Materials and Reagents (Typically provided in commercial kits)

- ANGPTL8-specific antibody-coated 96-well microplate
- Human ANGPTL8 standard
- Biotin-conjugated anti-human ANGPTL8 antibody
- Avidin-HRP conjugate
- Wash Buffer
- Substrate Solution (e.g., TMB)
- Stop Solution (e.g., dilute sulfuric acid)
- Assay Diluent/Sample Diluent
- Plate sealers

3. Equipment Required

- Microplate reader capable of measuring absorbance at 450 nm

- Pipettes and pipette tips
- Eppendorf tubes for standard dilutions
- Vortex mixer
- Plate washer (optional)
- Incubator capable of maintaining 37°C

4. Sample Collection and Preparation

- Collect whole blood into tubes containing EDTA or heparin as an anticoagulant.[\[11\]](#)
- Centrifuge for 15 minutes at 1000 x g at 2-8°C within 30 minutes of collection.[\[11\]](#)
- Carefully aspirate the plasma supernatant and transfer it to a clean tube.
- Assay immediately or aliquot and store samples at -20°C or -80°C for later use.[\[11\]](#)
- Avoid repeated freeze-thaw cycles.[\[11\]](#)
- Before the assay, bring frozen plasma samples to room temperature and centrifuge again to remove any precipitate.[\[11\]](#)

5. Assay Procedure

- Reagent Preparation: Prepare all reagents, working standards, and samples as directed in the kit manual. Bring all reagents to room temperature before use.
- Standard and Sample Addition: Add 100 µL of standard or sample to the appropriate wells. It is recommended that all standards and samples be assayed in duplicate.
- Incubation 1: Cover the plate with a plate sealer and incubate for the time and temperature specified in the kit manual (typically 1.5-2 hours at 37°C).[\[11\]](#)
- Washing 1: Aspirate the liquid from each well and wash the plate multiple times (usually 3 times) with Wash Buffer. After the last wash, remove any remaining Wash Buffer by inverting

the plate and blotting it against clean paper towels.

- Detection Antibody Addition: Add 100 μL of the biotin-conjugated anti-human ANGPTL8 antibody to each well.
- Incubation 2: Cover the plate and incubate for the time and temperature specified in the kit manual (typically 1 hour at 37°C).[\[11\]](#)
- Washing 2: Repeat the aspiration and wash step as in step 4.
- Avidin-HRP Conjugate Addition: Add 100 μL of the Avidin-HRP conjugate to each well.
- Incubation 3: Cover the plate and incubate for the time and temperature specified in the kit manual (typically 30 minutes to 1 hour at 37°C).
- Washing 3: Repeat the aspiration and wash step, often with an increased number of washes (e.g., 5 times).
- Substrate Addition: Add 90 μL of Substrate Solution to each well.
- Incubation 4: Incubate the plate for the time specified in the kit manual (typically 15-30 minutes) at 37°C, protected from light.[\[11\]](#)
- Stop Reaction: Add 50 μL of Stop Solution to each well. The color in the wells should change from blue to yellow.
- Read Plate: Read the optical density of each well within 5 minutes using a microplate reader set to 450 nm.[\[11\]](#)

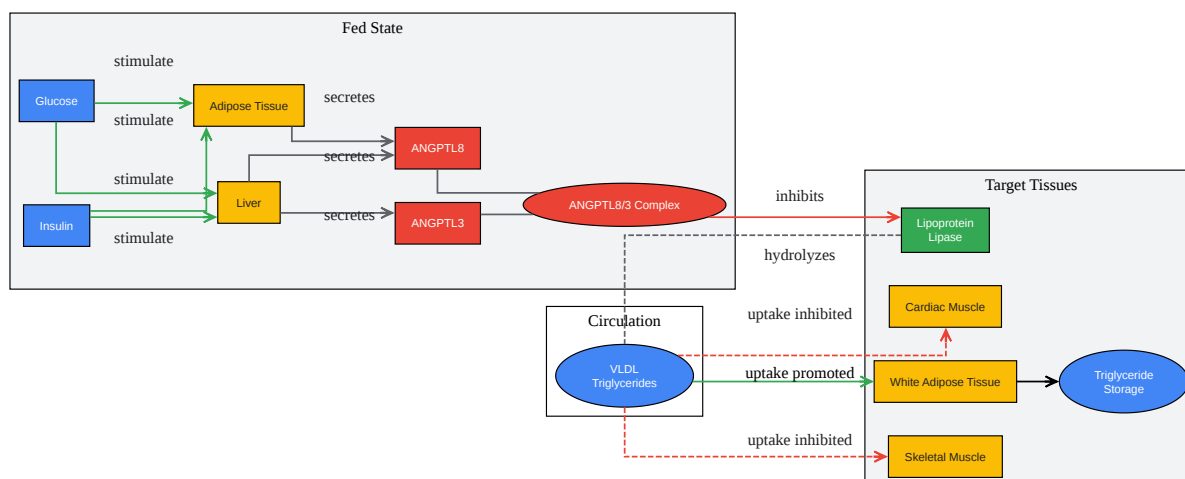
6. Calculation of Results

- Create a standard curve by plotting the mean absorbance for each standard on the y-axis against the concentration on the x-axis.
- Use the mean absorbance for each sample to determine the corresponding concentration of ANGPTL8 from the standard curve.
- If samples were diluted, multiply the concentration by the dilution factor.

Visualization of ANGPTL8-Related Pathways and Workflows

ANGPTL8 Signaling in Lipid Metabolism

ANGPTL8 is a key regulator of triglyceride metabolism. In the fed state, increased insulin and glucose levels stimulate the expression of ANGPTL8 in the liver and adipose tissue.[12] ANGPTL8 then forms a complex with ANGPTL3, and this complex inhibits lipoprotein lipase (LPL) in skeletal and cardiac muscle.[4] This action prevents these tissues from taking up triglycerides from circulating very-low-density lipoproteins (VLDL), thereby directing the triglycerides towards white adipose tissue for storage.[3]

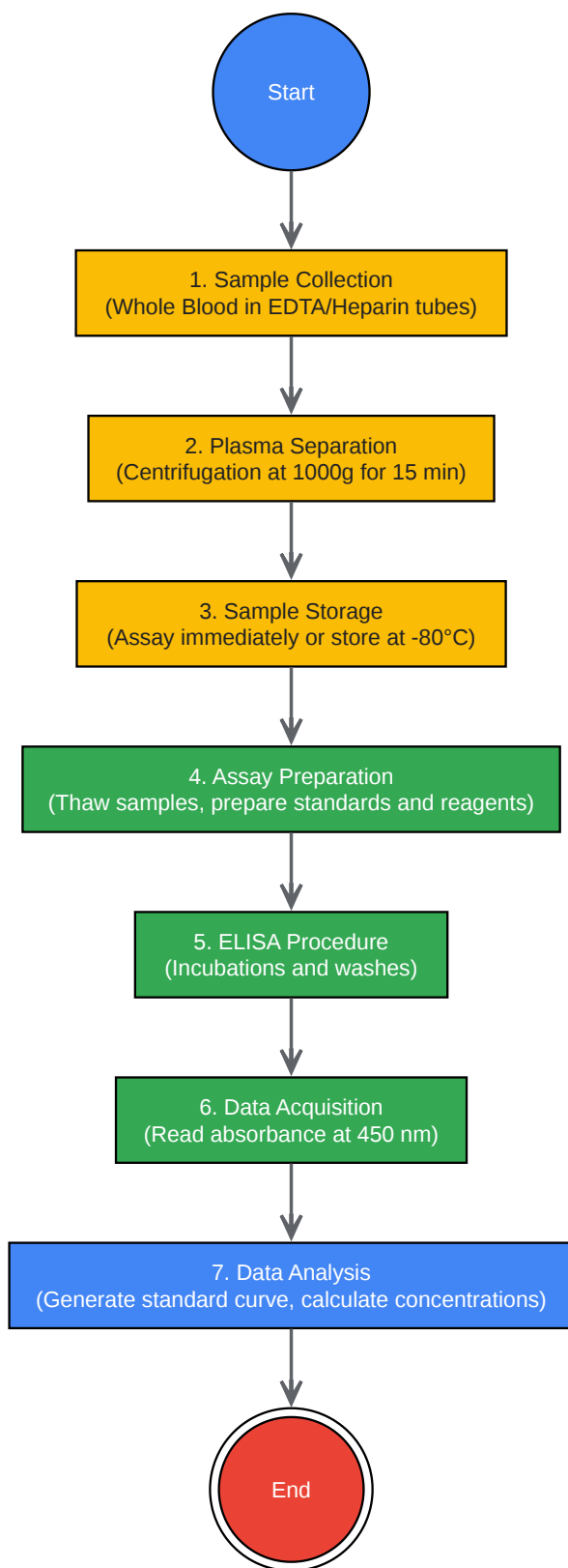


[Click to download full resolution via product page](#)

Caption: ANGPTL8's role in regulating triglyceride metabolism.

Experimental Workflow for ANGPTL8 Measurement

The process of measuring ANGPTL8 in human plasma involves several distinct stages, from sample collection to data analysis. This workflow ensures the integrity of the sample and the accuracy of the results.



[Click to download full resolution via product page](#)

Caption: Workflow for measuring ANGPTL8 in human plasma.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Frontiers | Biological Pathways Leading From ANGPTL8 to Diabetes Mellitus—A Co-expression Network Based Analysis [frontiersin.org]
- 2. ibl-america.com [ibl-america.com]
- 3. Frontiers | Emerging insights into the roles of ANGPTL8 beyond glucose and lipid metabolism [frontiersin.org]
- 4. Frontiers | ANGPTL8: An Important Regulator in Metabolic Disorders [frontiersin.org]
- 5. ibl-japan.co.jp [ibl-japan.co.jp]
- 6. ANGPTL8: An Important Regulator in Metabolic Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Genetic and Metabolic Determinants of Plasma Levels of ANGPTL8 - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Genetic and Metabolic Determinants of Plasma Levels of ANGPTL8 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Circulating angiopoietin-like protein 8 (ANGPTL8) and ANGPTL3 concentrations in relation to anthropometric and metabolic profiles in Korean children: a prospective cohort study - PMC [pmc.ncbi.nlm.nih.gov]
- 11. cusabio.com [cusabio.com]
- 12. journals.physiology.org [journals.physiology.org]
- To cite this document: BenchChem. [Measuring Angiopoietin-like Protein 8 (ANGPTL8) in Human Plasma: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12372598#how-to-measure-angptl8-levels-in-human-plasma]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com